

Personal protective equipment for handling Methyl 2-(2-aminophenyl)acetate

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Compound of Interest

Compound Name: **Methyl 2-(2-aminophenyl)acetate**

Cat. No.: **B1310229**

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Essential Safety and Handling Guide for Methyl 2-(2-aminophenyl)acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Methyl 2-(2-aminophenyl)acetate** (CAS No. 35613-44-6). Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard and Safety Data

Methyl 2-(2-aminophenyl)acetate is a chemical that requires careful handling due to its potential health hazards. The following table summarizes the key hazard information and recommended personal protective equipment.

| Hazard Classification | GHS Pictogram | Signal Word | Hazard Statements |
|------------------------|--------------------------|-------------|--|
| Acute Toxicity, Oral | GHS07 (Exclamation Mark) | Warning | H302: Harmful if swallowed |
| Skin Irritation | GHS07 (Exclamation Mark) | Warning | H315: Causes skin irritation |
| Eye Irritation | GHS07 (Exclamation Mark) | Warning | H319: Causes serious eye irritation |
| Respiratory Irritation | GHS07 (Exclamation Mark) | Warning | H335: May cause respiratory irritation |

Occupational Exposure Limits:

- No specific occupational exposure limits (OELs) have been established for **Methyl 2-(2-aminophenyl)acetate**. It is recommended to handle it in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[\[1\]](#) The following table summarizes the required PPE.

| PPE Category | Specification | Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Chemical splash goggles that meet ANSI Z87.1 standard. A face shield should be worn over goggles if there is a significant risk of splashes. | Protects against splashes and aerosols that can cause serious eye irritation. |
| Skin Protection | - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene). Refer to the manufacturer's resistance guide for specific breakthrough times. Double-gloving may be necessary for prolonged handling. - Lab Coat: A chemical-resistant lab coat or apron. - Clothing: Long pants and closed-toe shoes. | Prevents skin contact, as the substance causes skin irritation. Aromatic amines can be absorbed through the skin. |
| Respiratory Protection | All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with cartridges appropriate for organic vapors and amines should be used. | Minimizes the inhalation of vapors or aerosols, which may cause respiratory irritation. |

Operational and Disposal Plan

A strict operational workflow is critical for safety. This step-by-step guidance covers the handling of **Methyl 2-(2-aminophenyl)acetate** from receipt to disposal.

Pre-Handling Procedures

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.

- Information Review: Review the Safety Data Sheet (SDS) and this guide. Locate the nearest eyewash station and safety shower.
- Fume Hood Check: Ensure the chemical fume hood is functioning correctly and the sash is at the appropriate height.
- PPE Donning: Put on all required PPE as detailed in the table above before entering the designated work area.

Handling Procedures

- Work Area: Conduct all manipulations of **Methyl 2-(2-aminophenyl)acetate** within a certified chemical fume hood.
- Dispensing: Carefully dispense the required amount, avoiding splashes and the generation of aerosols.
- Container Management: Keep all containers of the chemical tightly closed when not in use.
- Storage: Store in a cool, well-ventilated area, away from incompatible substances.^[2] The compound should be stored in an inert atmosphere, in a freezer under -20°C.

Post-Handling and Cleanup

- Decontamination: Thoroughly decontaminate the work area and any equipment that came into contact with the chemical using an appropriate solvent (e.g., ethanol, acetone), followed by soap and water.
- PPE Doffing: Properly remove PPE, taking care to avoid skin contamination. Remove gloves using the correct technique.
- Hand Washing: Wash hands thoroughly with soap and water after all handling procedures are complete.

Disposal Plan

- Waste Collection: Dispose of **Methyl 2-(2-aminophenyl)acetate** and any contaminated materials as hazardous chemical waste.

- Waste Segregation: Do not mix with other waste streams. Keep in a clearly labeled, sealed container.
- Regulatory Compliance: Follow all local, state, and federal regulations for hazardous waste disposal.

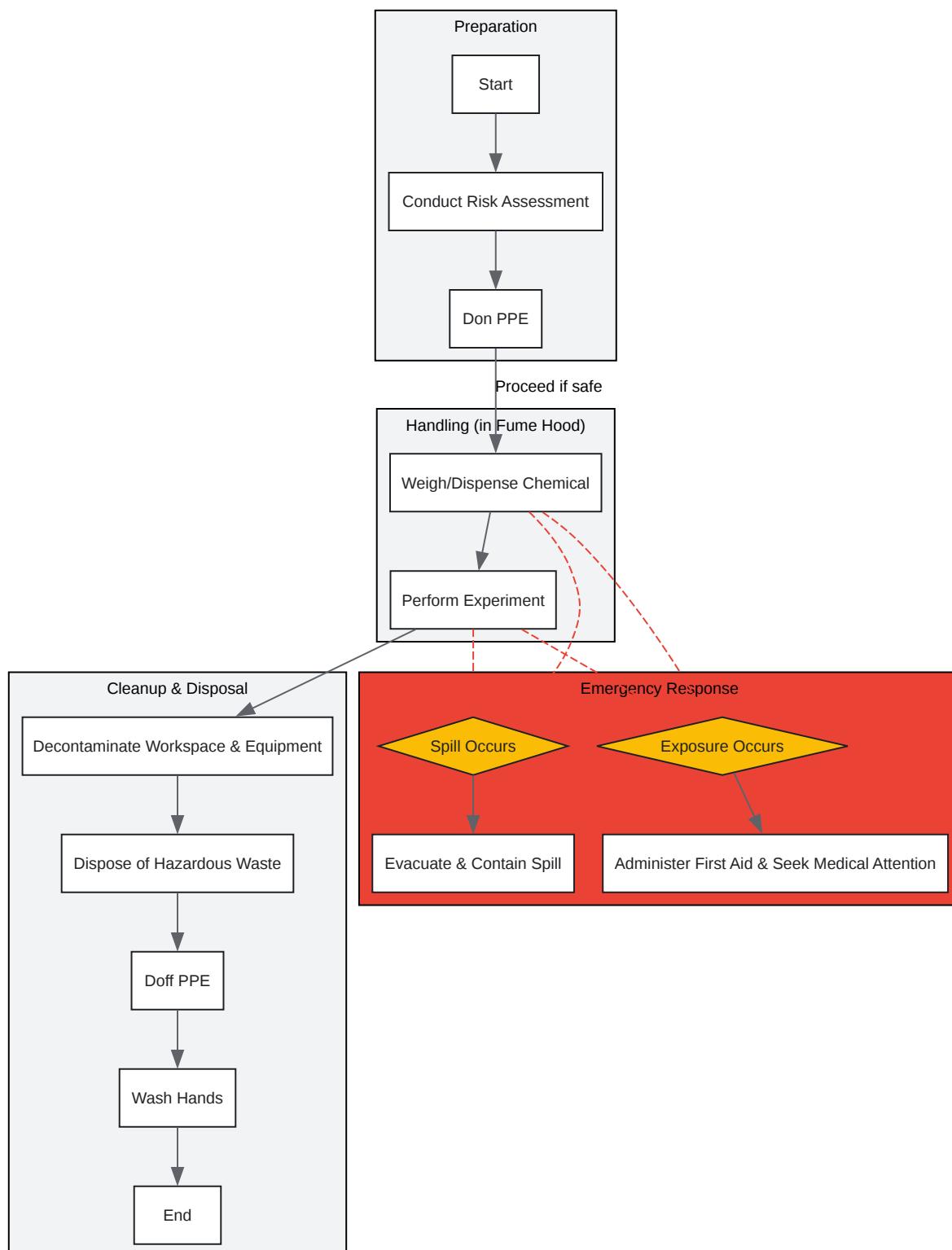
Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

| Emergency Situation | Action |
|---------------------|---|
| Eye Contact | Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3] |
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek immediate medical attention. [3] [4] |
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [4] |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [3] |
| Spill | Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. |

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Methyl 2-(2-aminophenyl)acetate**.

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